

Thioquinapiperifil vs thiodenafil potency

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Compound Focus: Thioquinapiperifil

CAS No.: 220060-39-9

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Quantitative Comparison at a Glance

The following table consolidates the available experimental data on **Thioquinapiperifil** and Thiodenafil. It is important to note that the data comes from different studies and matrices, so a direct quantitative comparison should be made with caution.

Inhibitor Name	Reported Potency (IC ₅₀)	Content in Dietary Supplements	Key Study Findings
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| **Thioquinapiperifil** | **0.074 nM** (reported by vendor for purified compound) [1] | ~13-15 mg per tablet (major active component) [2] | • Potent and selective PDE5 inhibitor [1]. • Found as a major adulterant in dietary supplements [2]. | | **Thiodenafil (Thiosildenafil)** | Information missing | ~0.4 mg per tablet (minor component) [2] | • Identified alongside **Thioquinapiperifil** in the same product [2]. • Its low concentration suggests it was not the primary intended active adulterant. |

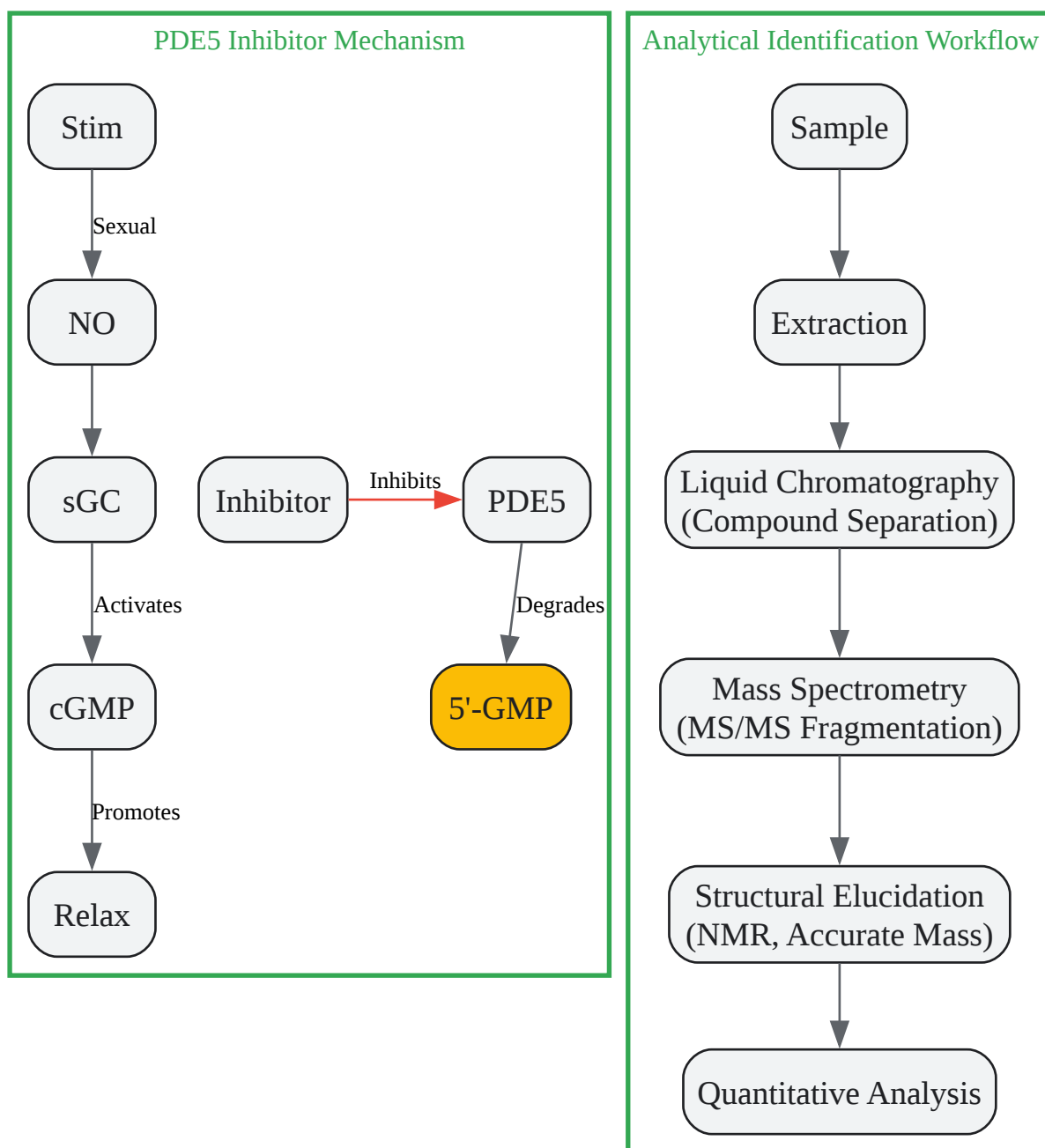
Experimental Data and Context

The data in the table above comes from analytical studies of adulterated dietary supplements rather than clinical trials.

- **Source of Data:** The quantitative data for both compounds was identified during the analysis of a dietary supplement marketed for sexual enhancement. Researchers used liquid chromatography-mass spectrometry (LC-MS) and NMR spectroscopy to isolate and identify the active ingredients [2].
- **Relative Potency Inference:** In the studied supplement, **Thioquinapiperifil** was the **major active component** at 13-15 mg per tablet, while Thiodenafil was present only as a **minor component** at 0.4 mg per tablet [2]. This significant difference in concentration strongly suggests that the product manufacturers relied primarily on the potency of **Thioquinapiperifil** to achieve the intended effect.
- **Vendor-Reported Potency:** A vendor of research chemicals reports an IC_{50} value of 0.074 nM for **Thioquinapiperifil**, describing it as a "potent, selective and non-competitive" PDE5 inhibitor [1]. This very low IC_{50} value aligns with its use as a primary adulterant. A specific IC_{50} value for Thiodenafil was not located in the searched literature.

How PDE5 Inhibitors Are Evaluated

The following diagram illustrates the core mechanism of action of PDE5 inhibitors and a generalized workflow for their analytical identification in adulterated products.



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Diagram 1: PDE5 Inhibitor Mechanism and Analytical Workflow. The top section shows the biological pathway where inhibitors block PDE5, enhancing cGMP-mediated smooth muscle relaxation [3]. The bottom section outlines the key steps researchers use to detect and identify unapproved PDE5 inhibitors like **Thioquinapiperifil** in complex samples like dietary supplements [2] [4].

Key Takeaways for Researchers

Based on the available data, here are the core distinctions:

- **Thioquinapiperifil** demonstrates high potency as a PDE5 inhibitor and has been identified as a **primary, intentionally added adulterant** in "natural" sexual enhancement products [2] [1].
- **Thiodenafil** appears in the analytical literature as a **minor or secondary component** in adulterated supplements, suggesting a less central role compared to newer, more potent analogues like **Thioquinapiperifil** [2].

This information should serve as a foundational comparison. Further experimental work directly comparing the two compounds under identical conditions would be required to establish a definitive potency ratio.

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